

"Pentabromobenzyl acrylate" health and safety data sheet (MSDS) information

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Compound of Interest

Compound Name: Pentabromobenzyl acrylate

Cat. No.: B3427448

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Pentabromobenzyl Acrylate: A Technical Health and Safety Whitepaper

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of publicly available health and safety information for **Pentabromobenzyl Acrylate** (PBB-Acr) and its polymeric form, Poly(**pentabromobenzyl acrylate**) (PBB-PA). It is intended for informational purposes for a technical audience and is not a substitute for a formal risk assessment or consultation with a qualified safety professional. Direct handling of this chemical should only be done after consulting the official Safety Data Sheet (SDS) provided by the manufacturer and implementing all recommended safety precautions.

Introduction

Pentabromobenzyl acrylate (CAS No. 59447-55-1) is a brominated aromatic acrylate monomer. It is primarily used in the production of its homopolymer, Poly(**pentabromobenzyl acrylate**) (CAS No. 59447-57-3), which serves as a flame retardant in various materials. Due to its chemical structure, containing both an acrylate group and a pentabrominated ring, there are potential health and environmental concerns associated with this substance. This whitepaper synthesizes the available health and safety data to provide a comprehensive overview for professionals working with this chemical.

Chemical Identification and Physical Properties

A clear identification of **Pentabromobenzyl Acrylate** and its polymer is crucial for safety management.

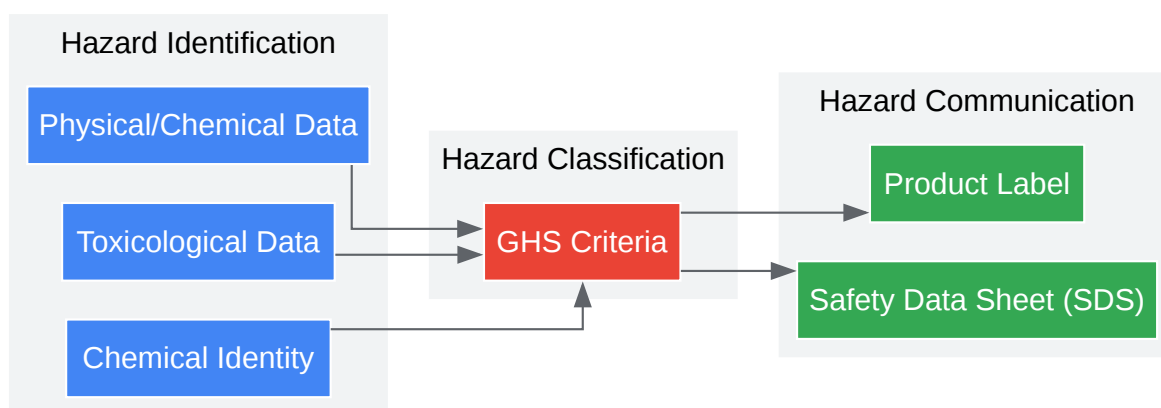
Property	Pentabromobenzyl Acrylate (Monomer)	Poly(pentabromobenzyl acrylate) (Polymer)
CAS Number	59447-55-1	59447-57-3
Molecular Formula	C ₁₀ H ₅ Br ₅ O ₂	(C ₁₀ H ₅ Br ₅ O ₂) _n
Synonyms	Acrylic Acid Pentabromobenzyl Ester	PBB-PA, Brominated polyacrylate
Appearance	White to yellow to green powder/crystal	White free-flowing powder
Melting Point	115-126 °C	Not applicable
Refractive Index	Not available	n _{20/D} 1.670[1]

Hazard Identification and Classification

The hazard classification for **Pentabromobenzyl Acrylate** can vary between suppliers. However, common classifications based on the Globally Harmonized System (GHS) are summarized below. It is noteworthy that some suppliers of the polymer state that it is not a hazardous substance[2].

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Sensitization	GHS07	Warning	H317: May cause an allergic skin reaction. [3]
Eye Irritation	GHS07	Warning	H319: Causes serious eye irritation.[3]
Aquatic Hazard (long-term)	None	No Signal Word	H413: May cause long lasting harmful effects to aquatic life.[4][5]

Hazard Communication Workflow



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Caption: Workflow for GHS Hazard Communication.

Health Effects and Toxicological Information

Detailed toxicological studies for **Pentabromobenzyl Acrylate** are not widely available in the public domain. Much of the information is derived from Safety Data Sheets, which often lack comprehensive data.

Toxicological Endpoint	Finding
Acute Toxicity (Oral, Dermal, Inhalation)	No data available.
Skin Corrosion/Irritation	No specific data for PBB-Acr, but acrylates as a class can be skin irritants.
Serious Eye Damage/Irritation	Causes serious eye irritation[3].
Respiratory or Skin Sensitization	May cause an allergic skin reaction[3]. Acrylates are known skin sensitizers.
Germ Cell Mutagenicity	No data available.
Carcinogenicity	No data available.
Reproductive Toxicity	No data available.
Specific Target Organ Toxicity (Single and Repeated Exposure)	No data available.
Aspiration Hazard	No data available.

Exposure Controls and Personal Protection

Given the potential for skin and eye irritation, as well as skin sensitization, stringent exposure controls are necessary.

Control Parameter	Recommendations
Engineering Controls	Use in a well-ventilated area, preferably with local exhaust ventilation.
Respiratory Protection	If dust is generated, a NIOSH-approved respirator (e.g., N95) is recommended[1].
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Eye Protection	Safety glasses with side shields or goggles[1].
Skin and Body Protection	Lab coat, long pants, and closed-toe shoes.

Personal Protective Equipment (PPE) Logic



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Caption: Decision logic for selecting appropriate PPE.

First-Aid Measures

In case of exposure, the following first-aid measures are recommended:

Exposure Route	First-Aid Procedure
Inhalation	Move to fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician if irritation persists.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician[2].
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Fire-Fighting and Accidental Release Measures

Fire-Fighting:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Hazardous Combustion Products: Carbon oxides, hydrogen bromide gas.

Accidental Release:

- Personal Precautions: Wear appropriate personal protective equipment. Avoid dust formation.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods for Cleaning Up: Sweep up and shovel. Keep in suitable, closed containers for disposal.

Handling, Storage, and Stability

- Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
- Storage: Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature: 2-8°C[3].
- Stability: Stable under recommended storage conditions.
- Incompatible Materials: Strong oxidizing agents.

Ecological Information

There is limited specific ecotoxicological data for **Pentabromobenzyl Acrylate**. However, it is classified as potentially causing long-lasting harmful effects to aquatic life[4][5]. A report by HELCOM suggests that the substance is suspected to be very persistent and very toxic to aquatic organisms.

Experimental Protocols

A thorough search of publicly available scientific literature did not yield detailed experimental protocols for toxicological studies specifically on **Pentabromobenzyl Acrylate**. The data presented in this whitepaper is primarily from supplier Safety Data Sheets, which do not include such methodologies. For acrylates in general, standard OECD guidelines for toxicity testing would be followed. For example:

- Skin Sensitization: OECD Guideline 429 (Local Lymph Node Assay)
- Acute Dermal Irritation/Corrosion: OECD Guideline 404
- Acute Eye Irritation/Corrosion: OECD Guideline 405
- Acute Oral Toxicity: OECD Guideline 423
- Aquatic Toxicity: OECD Guidelines 201 (Alga, Growth Inhibition Test), 202 (Daphnia sp. Acute Immobilisation Test), and 203 (Fish, Acute Toxicity Test).

Without specific studies on **Pentabromobenzyl Acrylate**, it is not possible to provide detailed experimental protocols that have been applied to this substance.

Conclusion

Pentabromobenzyl Acrylate is a chemical that requires careful handling due to its potential for skin sensitization and eye irritation. The lack of comprehensive toxicological data in the public domain necessitates a cautious approach, adhering to the highest safety standards. All work with this compound should be preceded by a thorough risk assessment and the implementation of all recommended engineering controls and personal protective equipment. The potential for long-lasting aquatic toxicity also indicates that releases to the environment should be avoided. Further research into the toxicological and ecotoxicological profile of this compound is warranted to fill the existing data gaps.

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